

In-Depth Technical Guide: 3,3,3-Trifluoropropyl Iodide

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Compound of Interest

Compound Name: 1,1,1-Trifluoro-3-iodopropane

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A Core Resource for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of 3,3,3-Trifluoropropyl iodide (TFPI). As a key building block in modern medicinal chemistry and materials science, the strategic introduction of the trifluoropropyl moiety can significantly modulate the biological and physical properties of target molecules. This document is structured to provide not just raw data, but also field-proven insights into its handling, reactivity, and application, ensuring both scientific integrity and practical utility for professionals in the field.

Molecular and Physicochemical Profile

3,3,3-Trifluoropropyl iodide, with the CAS number 460-37-7, is a halogenated alkane that serves as a valuable reagent for the introduction of the 3,3,3-trifluoropropyl group.^{[1][2][3][4][5][6][7][8]} The strong electron-withdrawing nature of the trifluoromethyl group imparts unique reactivity to the C-I bond, making it a versatile synthon in organic synthesis.^{[4][9]}

Molecular Structure:

Caption: Molecular structure of 3,3,3-Trifluoropropyl iodide.

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ F ₃ I	[1][2][3][6][7][8]
Molecular Weight	223.96 g/mol	[1][2][3][6]
Appearance	Clear colorless to pink liquid	[3][7][10]
Density	1.911 g/mL at 25 °C	[1][3][5]
Boiling Point	80-91 °C	[1][3][5]
Refractive Index	n ₂₀ /D 1.42	[3][5]
Solubility	Soluble in common organic solvents.	
Vapor Pressure	64.9 mmHg at 25°C	[7][8][10]

Safety, Handling, and Storage: A Self-Validating System

The safe handling of 3,3,3-Trifluoropropyl iodide is paramount. A self-validating safety protocol involves not just following procedures, but understanding the rationale behind them.

- **Hazard Identification:** The compound is classified as an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.[3][5] It is also light-sensitive.[3][5][10]
- **Engineering Controls:** Always handle in a well-ventilated chemical fume hood. Ensure that an eyewash station and safety shower are readily accessible.[11][12]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[11][13][14]
- **Storage:** Store in a cool, dry, well-ventilated area, protected from light.[3][5][10][11] Keep the container tightly sealed.[11]
- **In case of Exposure:**
 - **Skin Contact:** Immediately wash the affected area with soap and plenty of water.[11][12]

- Eye Contact: Rinse cautiously with water for several minutes.[11][13]
- Inhalation: Move the person to fresh air.[11][13]

Spectroscopic Characterization: The Molecular Fingerprint

Spectroscopic analysis is crucial for confirming the identity and purity of 3,3,3-Trifluoropropyl iodide.

- ^1H NMR: The proton NMR spectrum is expected to show two multiplets corresponding to the two methylene groups ($-\text{CH}_2-$). The methylene group adjacent to the iodine atom will appear further downfield due to the deshielding effect of the iodine.
- ^{13}C NMR: The carbon NMR spectrum will exhibit three distinct signals. The carbon atom bonded to the trifluoromethyl group will be split into a quartet due to coupling with the three fluorine atoms.
- ^{19}F NMR: The fluorine NMR is a powerful tool for the characterization of fluorinated compounds.[15] For 3,3,3-Trifluoropropyl iodide, a triplet is anticipated for the three equivalent fluorine atoms due to coupling with the adjacent methylene protons.[16]
- IR Spectroscopy: The infrared spectrum will display characteristic C-H stretching and bending vibrations, a strong C-F stretching band, and a C-I stretching vibration at lower frequencies.
- Mass Spectrometry: The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns, which can be used to confirm the molecular weight and structure.

Synthetic Utility and Experimental Protocol

The primary application of 3,3,3-Trifluoropropyl iodide in drug development and materials science lies in its ability to introduce the trifluoropropyl moiety into a target molecule.[4][9] This is typically achieved through nucleophilic substitution reactions.

Workflow for Nucleophilic Substitution:

Caption: A generalized workflow for the synthesis of trifluoropropylated compounds.

Detailed Step-by-Step Methodology: N-Trifluoropropylation of a Primary Amine

- **Preparation:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add the primary amine (1.0 equivalent) and an anhydrous polar aprotic solvent such as acetonitrile or DMF.
- **Basification:** Add a suitable base, such as potassium carbonate (1.5 equivalents), to the solution. Stir the suspension for 10-15 minutes at room temperature. The choice of a non-nucleophilic inorganic base is crucial to prevent side reactions.
- **Reagent Addition:** Slowly add 3,3,3-Trifluoropropyl iodide (1.1 equivalents) to the reaction mixture dropwise via a syringe. The exothermic nature of the reaction should be monitored, and cooling may be necessary for highly reactive substrates.
- **Reaction Progress:** Stir the reaction at room temperature or gently heat (e.g., 50-60 °C) to drive the reaction to completion. Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting amine is consumed.
- **Quenching and Extraction:** Upon completion, cool the reaction to room temperature and quench with water. Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate (3 x volume of the aqueous layer).
- **Washing and Drying:** Combine the organic layers and wash with brine to remove any remaining water-soluble impurities. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- **Purification:** Filter off the drying agent and concentrate the organic solvent under reduced pressure. Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure N-(3,3,3-trifluoropropyl)amine.

Conclusion

3,3,3-Trifluoropropyl iodide is a potent and versatile reagent for the incorporation of the trifluoropropyl group, a motif of increasing importance in modern chemistry. A thorough understanding of its physical properties, safe handling procedures, and reactivity is essential for its effective utilization. This guide provides a foundational framework for researchers to confidently and safely incorporate this valuable building block into their synthetic strategies.

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